

Application Notes and Protocols: Dissolving Neochlorogenic Acid Methyl Ester in DMSO

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Compound of Interest

Compound Name: Neochlorogenic acid methyl ester

Cat. No.: B15566799

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Introduction

Neochlorogenic acid methyl ester is a naturally occurring compound found in various plants, including *Artemisia capillaris* and black chokeberry (*Aronia melanocarpa*) fruits.^{[1][2]} It has garnered interest in the scientific community for its potential biological activities, including antioxidant, anti-HBV (Hepatitis B virus), and quinone reductase-inducing properties.^{[1][2][3]} Proper dissolution of this compound is a critical first step for a wide range of in vitro and in vivo studies. Dimethyl sulfoxide (DMSO) is a common aprotic solvent used in laboratory research for its ability to dissolve a wide array of polar and nonpolar compounds. This document provides a detailed protocol for the dissolution of **neochlorogenic acid methyl ester** in DMSO.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₂₀ O ₉
Molecular Weight	368.34 g/mol
CAS Number	123410-65-1
Appearance	Typically a solid
Solubility in DMSO	Soluble. Up to 100 mg/mL (271.49 mM) has been reported, though this may require sonication. [4]

Quantitative Data: Preparation of Stock Solutions

The following table provides the required volume of DMSO to prepare stock solutions of **neochlorogenic acid methyl ester** at various concentrations and masses.

Mass of Compound	1 mM	5 mM	10 mM	50 mM
1 mg	2.7152 mL	0.5430 mL	0.2715 mL	0.0543 mL
5 mg	13.5759 mL	2.7152 mL	1.3576 mL	0.2715 mL
10 mg	27.1518 mL	5.4304 mL	2.7152 mL	0.5430 mL
20 mg	54.3036 mL	10.8607 mL	5.4304 mL	1.0861 mL
25 mg	67.8794 mL	13.5759 mL	6.7879 mL	1.3576 mL

Table based on data from BioCrick.[\[3\]](#)

Experimental Protocol

This protocol outlines the steps for dissolving **neochlorogenic acid methyl ester** in DMSO to prepare a stock solution.

4.1. Materials

- **Neochlorogenic acid methyl ester** (solid form)
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO), newly opened recommended[4]
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended for higher concentrations)[4]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

4.2. Procedure

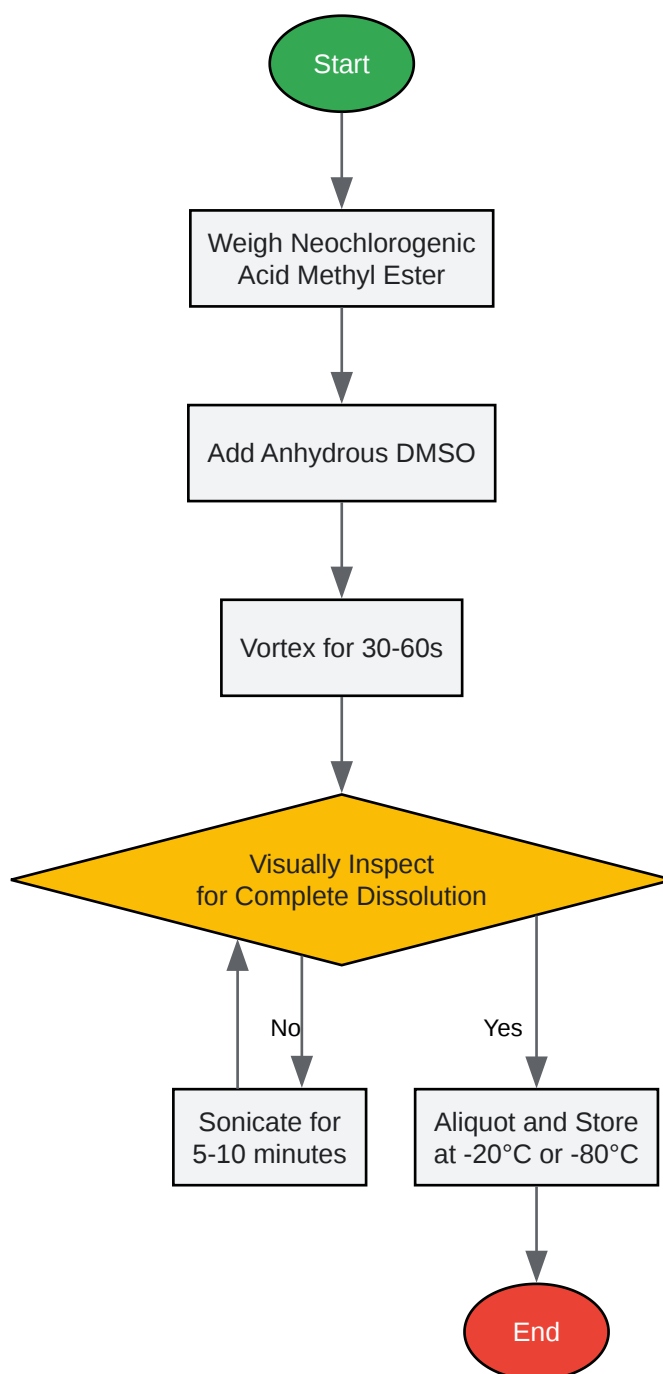
- Preparation: In a sterile environment (e.g., a laminar flow hood), bring the **neochlorogenic acid methyl ester** and DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of **neochlorogenic acid methyl ester** and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the compound. Refer to the table in Section 3 for guidance.
- Dissolution:
 - Vortexing: Securely cap the tube and vortex the mixture for 30-60 seconds to facilitate dissolution.
 - Sonication (if necessary): If the compound does not fully dissolve with vortexing, particularly at higher concentrations, place the tube in an ultrasonic water bath for 5-10 minutes.[4] Visually inspect the solution to ensure no solid particles remain.
- Visual Inspection: After dissolution, the solution should be clear and free of any visible precipitate.

- Storage: Store the stock solution at -20°C or -80°C for long-term stability. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

4.3. Important Considerations

- DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can impact the solubility of some compounds. Therefore, it is highly recommended to use a newly opened bottle of anhydrous DMSO.[\[4\]](#)
- When preparing solutions for cell-based assays, it is crucial to consider the final concentration of DMSO in the culture medium, as high concentrations can be toxic to cells. A final DMSO concentration of less than 0.5% (v/v) is generally recommended.

Experimental Workflow



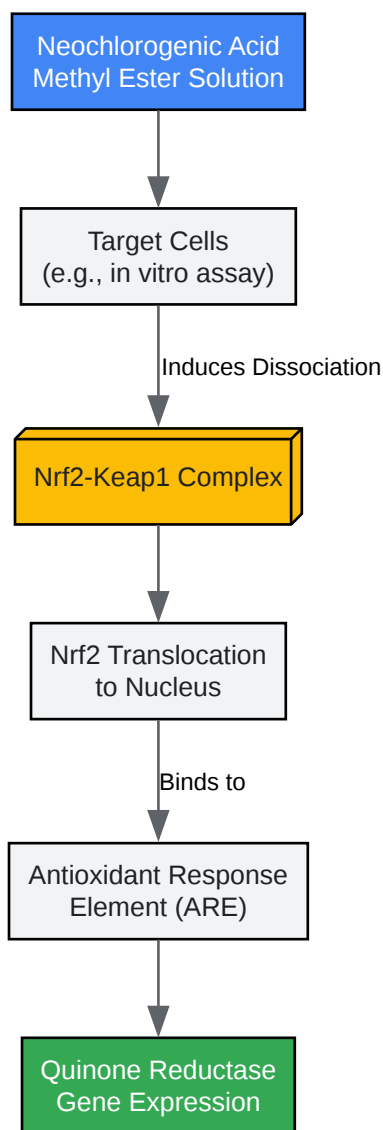
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Caption: Workflow for dissolving **neochlorogenic acid methyl ester** in DMSO.

Signaling Pathway (Illustrative)

While the dissolution of a compound is a physical process and does not directly involve a signaling pathway, **neochlorogenic acid methyl ester** is known to exhibit biological activities

such as quinone reductase induction. The following diagram illustrates a simplified, conceptual pathway that could be investigated using the prepared solution.



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Caption: Conceptual pathway of Nrf2-mediated quinone reductase induction.

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